

# Application Notes and Protocols: Calcium Rosinate in Printing Inks and Varnishes

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## Compound of Interest

Compound Name: Calcium rosinat

Cat. No.: B1668226

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These application notes provide a comprehensive overview of the utility of **calcium rosinat** in the formulation of printing inks and varnishes. This document outlines the functional benefits, presents comparative performance data, and details experimental protocols for the evaluation of key physical properties.

## Introduction to Calcium Rosinate in Coatings

**Calcium rosinat**, a salt of rosin acids, is a hard, high-melting-point resinous material.<sup>[1]</sup> It is primarily utilized as a binder and modifying agent in various coating systems, most notably in printing inks and varnishes. Its incorporation into these formulations imparts a range of desirable characteristics that enhance both the application and final performance of the printed or coated substrate.

## Applications in Printing Inks

**Calcium rosinat** is a key component in the formulation of various types of printing inks, including those used in gravure, lithographic, and flexographic processes. Its primary functions are to act as a binder, improve pigment wetting, and enhance the overall durability of the printed film.

Key Benefits:

- **Improved Gloss and Finish:** The addition of **calcium rosinate** contributes to a higher gloss finish on the printed material, enhancing visual appeal.
- **Enhanced Adhesion:** It promotes strong adhesion of the ink to a variety of substrates, including paper, cardboard, and flexible films.[\[2\]](#)
- **Increased Hardness and Abrasion Resistance:** **Calcium rosinate** forms a hard, durable film that is resistant to scuffing and abrasion, crucial for packaging and publication applications. [\[2\]](#)
- **Controlled Viscosity and Flow:** It acts as a viscosity modifier, allowing for the formulation of inks with appropriate flow characteristics for different printing processes.
- **Good Pigment Wetting:** **Calcium rosinate** facilitates the dispersion of pigments within the ink formulation, leading to improved color strength and stability.[\[3\]](#)

## Comparative Performance Data: Printing Ink Formulation

The following table summarizes the impact of incorporating **calcium rosinate** into a model gravure printing ink formulation.

| Performance Parameter   | Standard Formulation<br>(Without Calcium Rosinate) | Modified Formulation<br>(With 15% Calcium Rosinate) |
|---|--|---|
| Viscosity (Zahn Cup #2, 25°C)                                       | 18 seconds   | 22 seconds  |
| Drying Time (Set-to-touch, 25°C)                                    | 15 seconds   | 12 seconds  |
| Gloss (60° Gloss Units)   | 75 GU  | 85 GU   |
| Adhesion (ASTM D3359, Scale 0-5B)                                   | 3B   | 5B  |
| Abrasion Resistance<br>(Sutherland Rub Test, 4lb weight, 50 cycles) | Moderate scuffing                                  | Minimal scuffing                                    |

## Applications in Varnishes

In varnishes, particularly those for wood and other porous substrates, **calcium rosinate** serves as a hardener and gloss enhancer. It is often used in combination with other resins and drying oils to achieve specific performance characteristics.

### Key Benefits:

- **Accelerated Drying:** Calcium-based driers, including **calcium rosinate**, can be used to accelerate the drying time of oil-based varnishes.
- **Increased Hardness and Durability:** It contributes to a harder, more durable varnish film with improved resistance to scratches and wear.
- **Enhanced Gloss:** The inclusion of **calcium rosinate** can significantly increase the gloss level of the final varnish finish.
- **Improved Water Resistance:** The hydrophobic nature of the rosin component enhances the water resistance of the coated surface.

## Comparative Performance Data: Varnish Formulation

The following table illustrates the effect of adding **calcium rosinate** to a standard oil-based wood varnish formulation.

| Performance Parameter            | Standard Varnish (Without Calcium Rosinate) | Modified Varnish (With 10% Calcium Rosinate) |
|----------------------------------|---|--|
| Drying Time (Dry-to-touch, 25°C) | 8 hours                                     | 6 hours                                      |
| Gloss (60° Gloss Units)          | 80 GU                                       | 90 GU  |
| Hardness (Pencil Hardness)       | H   | 2H   |
| Water Resistance (24hr exposure) | Slight whitening                            | No visible effect                            |

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the performance data tables.

### Viscosity Measurement (Zahn Cup Method)

Objective: To determine the efflux time of a printing ink, which is a measure of its viscosity.

Apparatus: Zahn cup (specified orifice size, e.g., #2), stopwatch, thermometer.

Procedure:

- Ensure the ink is at a constant temperature ( $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ ).
- Hold the Zahn cup vertically and dip it completely into the ink.
- Lift the cup vertically out of the ink, starting the stopwatch the moment the top edge of the cup breaks the surface of the liquid.
- Observe the stream of ink flowing from the orifice.
- Stop the stopwatch at the first distinct break in the stream near the orifice.
- Record the efflux time in seconds.
- Perform the measurement in triplicate and report the average.

### Drying Time Measurement (Set-to-Touch)

Objective: To determine the time it takes for an ink or varnish film to reach a "set-to-touch" state.

Apparatus: Applicator for consistent film thickness, substrate (e.g., paper, wood panel), stopwatch.

Procedure:

- Apply a uniform film of the ink or varnish to the substrate.

- Start the stopwatch immediately after application.
- At regular intervals, gently touch the surface of the film with a clean finger using minimal pressure.
- The "set-to-touch" time is the point at which no ink or varnish transfers to the finger.
- Record the time in seconds or hours.

## Gloss Measurement (ASTM D523)

Objective: To measure the specular gloss of a coated surface.

Apparatus: Gloss meter with a 60° geometry.

Procedure:

- Calibrate the gloss meter according to the manufacturer's instructions using the supplied standards.
- Place the gloss meter on a flat, representative area of the coated substrate.
- Take a reading.
- Repeat the measurement at several different locations on the surface to obtain an average value.
- Record the gloss values in Gloss Units (GU).

## Adhesion Testing (ASTM D3359 - Method B)

Objective: To assess the adhesion of a coating to a substrate using the cross-hatch tape test.

Apparatus: Cross-hatch cutting tool, pressure-sensitive tape (as specified in the standard), soft brush.

Procedure:

- Make a series of parallel cuts through the coating to the substrate using the cutting tool.

- Make a second series of cuts perpendicular to the first, creating a cross-hatch pattern.
- Gently brush the area to remove any loose flakes of the coating.
- Apply the pressure-sensitive tape firmly over the cross-hatch area.
- After a specified time (typically  $90 \pm 30$  seconds), rapidly pull the tape off at a  $180^\circ$  angle.
- Examine the cross-hatch area and the tape for any removal of the coating.
- Rate the adhesion according to the ASTM D3359 classification scale (0B to 5B, where 5B indicates no detachment).

## Abrasion Resistance (Sutherland Rub Test - ASTM D5264)

Objective: To evaluate the resistance of a printed surface to abrasion.

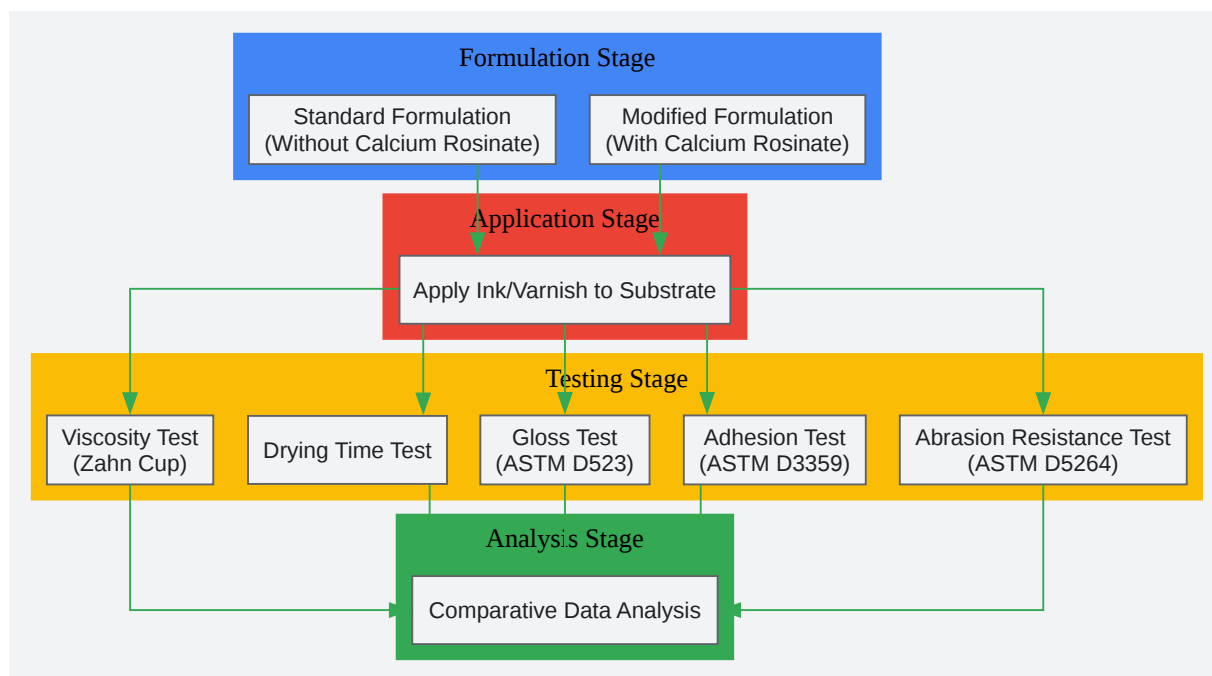
Apparatus: Sutherland Rub Tester, weighted test block (e.g., 4 lb), receptor material (e.g., clean, unprinted paper of the same type as the substrate).

Procedure:

- Cut a sample of the printed material and mount it on the base of the Sutherland Rub Tester.
- Cut a piece of the receptor material and mount it on the face of the weighted block.
- Place the weighted block onto the printed sample.
- Set the tester for a specified number of cycles (e.g., 50).
- Start the tester. It will stop automatically after the preset number of cycles.
- Remove the printed sample and the receptor.
- Visually assess the degree of ink transfer to the receptor and any damage to the printed surface.

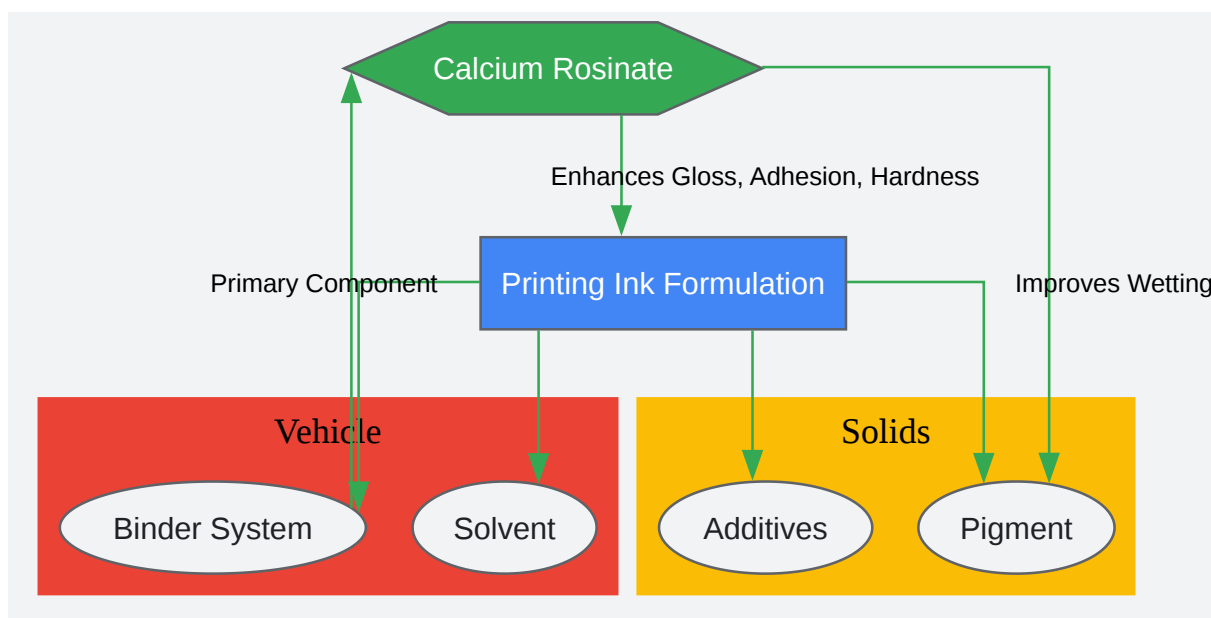
- Compare the results to a control sample.

## Visualizations



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Caption: Experimental workflow for evaluating the performance of printing inks and varnishes.



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Caption: Components of a printing ink formulation highlighting the role of **calcium rosinate**.

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